

Safety data sheet (SDS) for 4-(4-Chlorophenoxy)aniline

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Compound of Interest

Compound Name: 4-(4-Chlorophenoxy)aniline

Cat. No.: B091003

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An in-depth technical guide on the safety data sheet (SDS) for **4-(4-Chlorophenoxy)aniline** is provided for researchers, scientists, and drug development professionals.

Chemical Identification

Identifier	Value
Chemical Name	4-(4-Chlorophenoxy)aniline
Synonyms	p-Chlorophenoxyaniline, 4-Chloro-4'-aminodiphenyl ether[1]
CAS Number	101-79-1[1][2][3][4]
Molecular Formula	C ₁₂ H ₁₀ ClNO[1][2][3]
Molecular Weight	219.67 g/mol [1][2][3][4]
Structure	<chem>InChI=1S/C12H10ClNO/c13-9-1-5-11(6-2-9)15-12-7-3-10(14)4-8-12/h1-8H,14H2[3][4]</chem> SMILES: Nc1ccc(Oc2ccc(Cl)cc2)cc1[3][4]

Physicochemical Properties

Property	Value	Source
Physical State	Solid, brown crystalline solid [1] [3] [4]	Sigma-Aldrich, Chem-Impex
Melting Point	99-103 °C [3] [4] , 96-102°C [1]	Sigma-Aldrich, Chem-Impex
Flash Point	Not applicable [3] [4]	Sigma-Aldrich
Assay	97% [3] [4] , ≥ 99% (HPLC) [1]	Sigma-Aldrich, Chem-Impex

Hazard Identification and Classification

This substance is classified as hazardous according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Pictograms:

- Corrosion[\[3\]](#)[\[4\]](#)
- Exclamation mark[\[3\]](#)[\[4\]](#)

Signal Word: Danger[\[3\]](#)[\[4\]](#)

Hazard Class	Category	Hazard Statement
Acute toxicity, oral	4	H302: Harmful if swallowed[3] [4][5]
Skin corrosion/irritation	2	H315: Causes skin irritation[3] [4][5]
Skin sensitization	1	H317: May cause an allergic skin reaction[2][3][4]
Serious eye damage/eye irritation	1	H318: Causes serious eye damage[3][4]
Serious eye damage/eye irritation	2A	H319: Causes serious eye irritation[2][5]
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation[3][4][5]

Precautionary Statements:

A comprehensive list of precautionary statements includes:

- Prevention: P280 (Wear protective gloves/protective clothing/eye protection/face protection) [2][3][5].
- Response:
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth[3][4].
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water[3][4].
 - P305 + P351 + P338 + P310: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician[2][3][4].

Experimental Protocols for Hazard Determination

While specific experimental reports for **4-(4-Chlorophenoxy)aniline** are not publicly available, the hazard classifications are typically determined using standardized protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). The following are detailed descriptions of the likely methodologies used.

Acute Oral Toxicity - OECD Test Guideline 423 (Acute Toxic Class Method)

This method is designed to classify a substance into a toxicity category based on the mortality and clinical signs observed in a stepwise procedure with a reduced number of animals.

- Principle: A stepwise procedure is used where a group of animals (typically three) of a single sex (usually females) is dosed at a defined starting dose level. The outcome of this first step determines the next step:
 - If mortality is observed, the test is repeated with a lower dose.
 - If no mortality occurs, a higher dose is used in the next step. This continues until the dose that causes mortality in a certain proportion of animals is identified, allowing for classification.
- Animal Species: Typically, young adult female rats are used.
- Dose Administration: The substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- Observations: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days. A necropsy is performed on all animals at the end of the observation period.

Skin Irritation/Corrosion - OECD Test Guideline 404

This guideline describes a procedure for the assessment of the irritant and/or corrosive potential of a substance when applied to the skin.

- Principle: The substance is applied to a small area of the skin of an experimental animal, and the degree of irritation is evaluated at specified intervals.

- Animal Species: The albino rabbit is the preferred species.
- Procedure:
 - A small area of the animal's back is clipped free of fur.
 - A dose of 0.5 g of the solid substance, moistened with a small amount of a suitable vehicle, is applied to the skin and covered with a gauze patch.
 - The patch is left in place for a 4-hour exposure period.
 - After removal of the patch, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.
- Scoring: The severity of the skin reactions is scored, and the substance is classified based on the reversibility and severity of the observed lesions.

Serious Eye Damage/Eye Irritation - OECD Test Guideline 405

This test evaluates the potential of a substance to cause eye irritation or serious eye damage.

- Principle: A single dose of the substance is applied to the conjunctival sac of one eye of an experimental animal, with the other eye serving as a control.
- Animal Species: The albino rabbit is the recommended species.
- Procedure:
 - 0.1 g of the solid substance is instilled into the conjunctival sac of one eye.
 - The eyelids are held together for about one second.
 - The eye is examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after application.
- Evaluation: The degree of eye irritation is scored, and the substance is classified based on the nature and severity of the ocular lesions and their reversibility.

Skin Sensitization - OECD Test Guideline 406 (Guinea Pig Maximisation Test)

This guideline describes a procedure to determine the potential of a substance to cause skin sensitization (allergic contact dermatitis).

- Principle: The test involves an induction phase to sensitize the animals to the test substance, followed by a challenge phase to elicit an allergic reaction.
- Animal Species: The guinea pig is the animal of choice.
- Procedure:
 - Induction Phase: This involves both intradermal injections of the test substance (with and without an adjuvant to enhance the immune response) and a subsequent topical application to the same area.
 - Rest Period: A 10-14 day rest period follows the induction phase.
 - Challenge Phase: A non-irritating concentration of the test substance is applied topically to a naive area of the skin.
- Assessment: The challenge sites are observed for signs of an allergic reaction (erythema and edema) at 24 and 48 hours after patch removal. A substance is considered a sensitizer if a positive response is observed in a specified number of test animals compared to a non-sensitized control group.

First-Aid Measures

Exposure Route	First-Aid Measures
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Handling and Storage

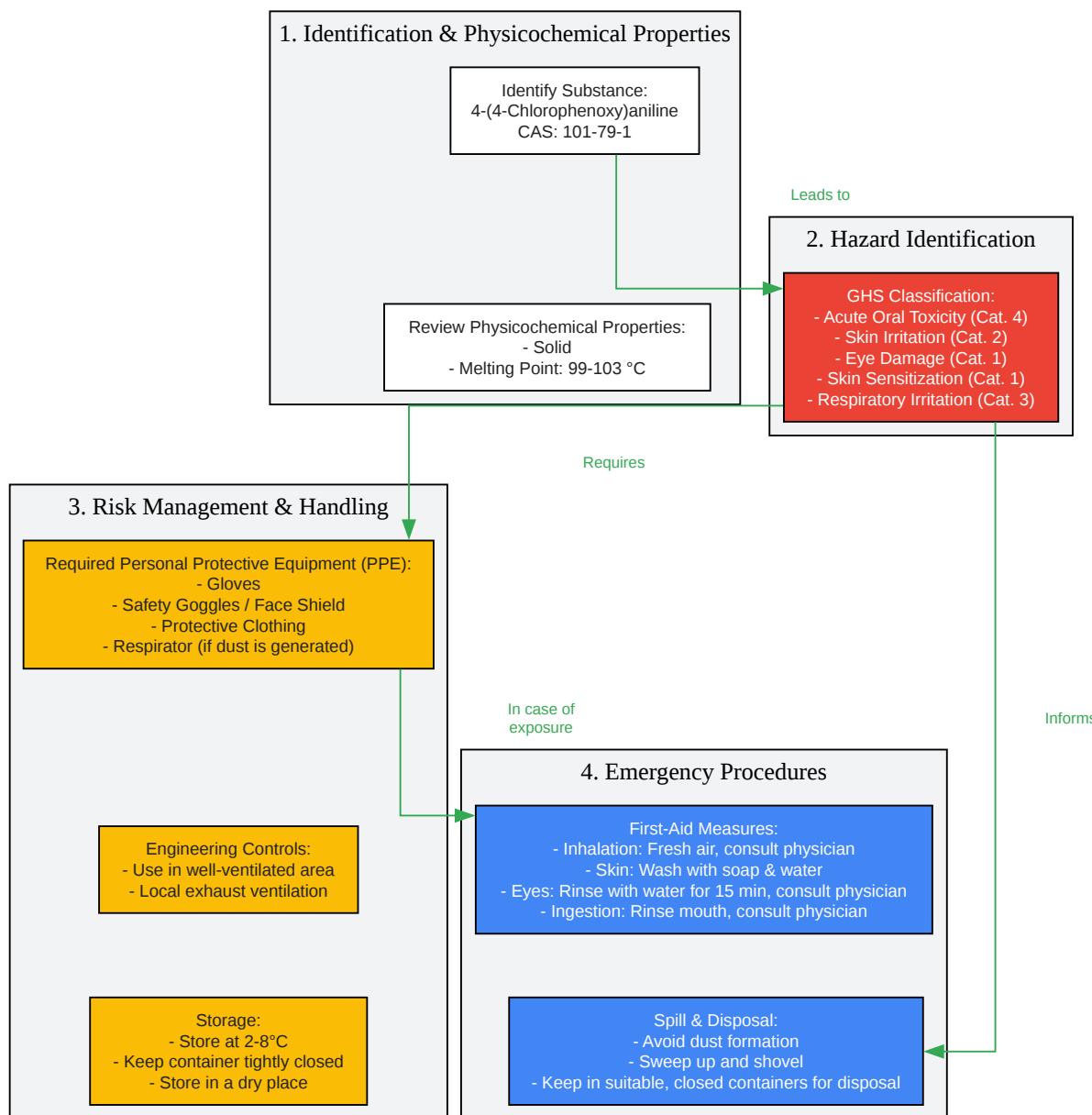
- **Handling:** Avoid contact with skin and eyes. Avoid formation of dust and aerosols. Provide appropriate exhaust ventilation at places where dust is formed.
- **Storage:** Store at 2-8°C. Keep in a dry area.

Exposure Controls and Personal Protection

- **Engineering Controls:** Handle in accordance with good industrial hygiene and safety practice. Use personal protective equipment.
- **Personal Protective Equipment (PPE):**
 - **Eye/Face Protection:** Eyeshields, face shields[3][4].
 - **Skin Protection:** Gloves, complete suit protecting against chemicals[3][4].
 - **Respiratory Protection:** Dust mask type N95 (US) or type P1 (EU EN 143) particle respirator for nuisance exposures.

Logical Workflow for Safety Assessment

The following diagram illustrates a logical workflow for the safety assessment and handling of **4-(4-Chlorophenoxy)aniline** based on its known hazards.



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Caption: Logical workflow for the safety assessment of **4-(4-Chlorophenoxy)aniline**.

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